

An In-depth Technical Guide to Isofagomine: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Isofagomine D-Tartrate*

CAS No.: 957230-65-8

Cat. No.: B563774

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Introduction

Isofagomine (IFG), also known as afegostat, is a potent iminosugar and a competitive inhibitor of several glycosidases, most notably human lysosomal β -glucosidase (glucocerebrosidase, GCase).[1] Its unique inhibitory mechanism and ability to act as a pharmacological chaperone for mutant forms of GCase have positioned it as a significant molecule in the research and development of therapies for lysosomal storage disorders, particularly Gaucher disease. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of isofagomine, along with detailed experimental protocols relevant to its study.

Chemical Structure and Identification

Isofagomine is a piperidine alkaloid, structurally analogous to a sugar, which allows it to interact with the active sites of glycosidases.

Identifier	Value
IUPAC Name	(3R,4R,5R)-5-(Hydroxymethyl)piperidine-3,4-diol[2]
CAS Number	169105-89-9[3]
Chemical Formula	C ₆ H ₁₃ NO ₃ [3]
Molecular Weight	147.17 g/mol [3]
SMILES	C1--INVALID-LINK--CO)O">C@HO

Isfagomine is often used in its salt forms, such as the D-tartrate salt (CAS Number: 957230-65-8), to improve its handling and solubility characteristics.[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of isfagomine is crucial for its application in both in vitro and in vivo studies.

Property	Value	Reference
Melting Point	Not explicitly found in search results.	
Boiling Point	317.2 °C (Predicted)	[3]
pKa	Not explicitly found in search results.	
Solubility	DMSO: 2 mg/mL, PBS (pH 7.2): 5 mg/mL	[1]
Stability	≥ 4 years (as D-tartrate salt)	[1]

Biological Activity and Mechanism of Action

Isfagomine's primary biological activity stems from its potent and competitive inhibition of glycosidases. It has been extensively studied for its role as a pharmacological chaperone for

mutant GCase associated with Gaucher disease.

Glycosidase Inhibition

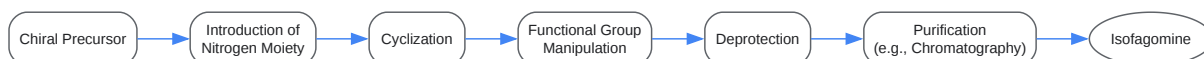
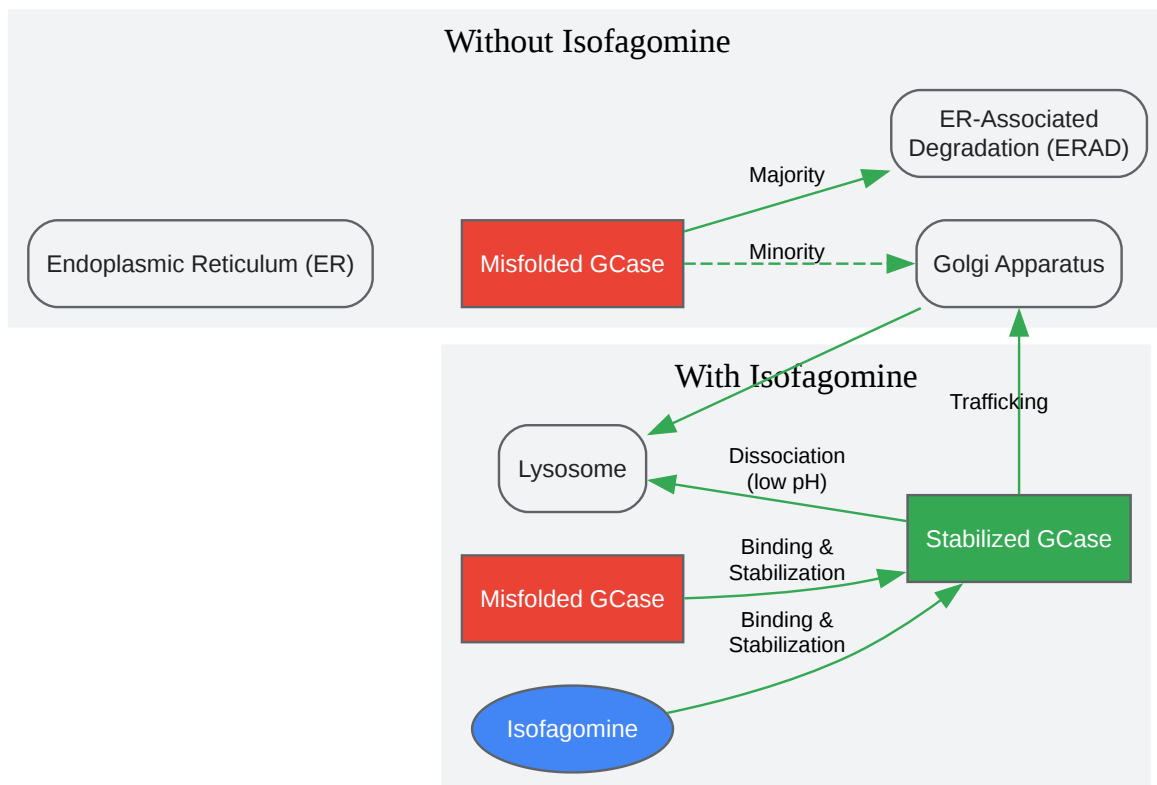
Isfagomine exhibits inhibitory activity against a range of glycosidases, with a particularly high affinity for β -glucosidases.

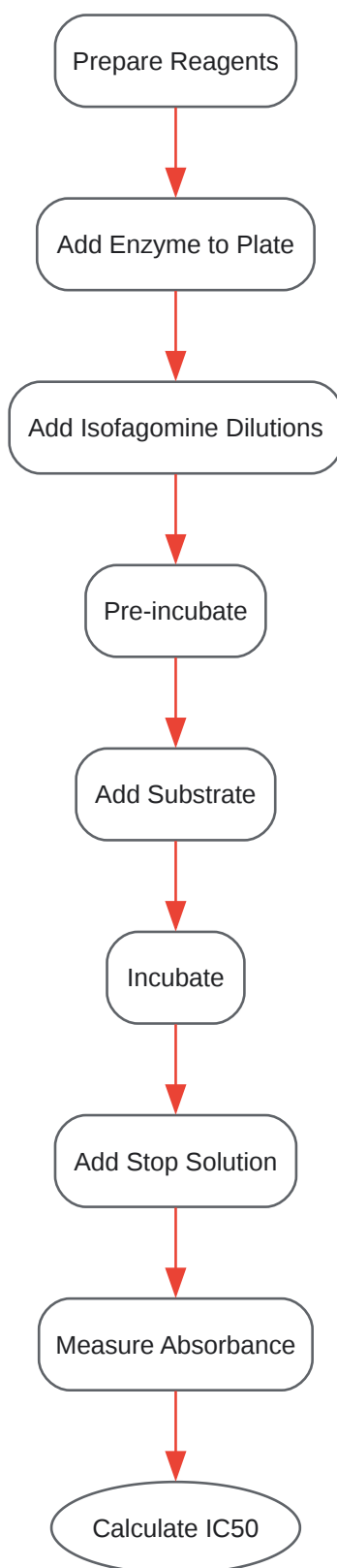
Enzyme	Organism/Source	Inhibition Constant (Ki)	IC ₅₀	Reference
β -Glucosidase (GCase)	Human lysosomal	0.016-0.025 μ M	0.06 μ M	[1]
α -L-fucosidase	Bovine kidney	-	3.5 mM (for (-)-isfagomine)	[4]
β -D-galactosidase	Bovine liver	-	6.6 mM (for (-)-isfagomine)	[4]
β -D-glucuronidase	Bovine liver	-	9.1 mM (for (-)-isfagomine)	[4]

Pharmacological Chaperone for Glucocerebrosidase (GCase)

In Gaucher disease, mutations in the GBA1 gene lead to misfolding of the GCase enzyme in the endoplasmic reticulum (ER). This misfolded protein is often targeted for degradation by the ER-associated degradation (ERAD) pathway and fails to traffic to the lysosome, resulting in the accumulation of its substrate, glucosylceramide.

Isfagomine, as a pharmacological chaperone, binds to the active site of the misfolded GCase in the ER. This binding stabilizes the enzyme's conformation, allowing it to pass the ER quality control system and traffic to the lysosome. Once in the acidic environment of the lysosome, the lower pH facilitates the dissociation of isfagomine from the active site, allowing the now correctly localized GCase to perform its catalytic function. This mechanism effectively increases the amount of functional GCase in the lysosome.[1][2]





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